Technical Guide: Toxicological and Ecotoxicological Assessment of 1-(3-Chlorophenyl)ethanol[1]

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Compound of Interest	
Compound Name:	*1-(3-Chlorophenyl)ethanol*
CAS No.:	*6939-95-3*
Cat. No.:	*B1582347*

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Executive Summary

1-(3-Chlorophenyl)ethanol (CAS: 6939-93-1; also referenced as CAS 6939-95-3 for specific isomeric mixtures) is a chiral aromatic alcohol widely utilized as an intermediate in the synthesis of agrochemicals (e.g., herbicides) and pharmaceutical precursors.[1] Its toxicological profile is defined by its lipophilicity and its metabolic conversion to 3-chloroacetophenone.[1]

While less acutely toxic than its organochlorine pesticide relatives, it presents distinct hazards regarding skin/eye irritation (H315, H319) and acute oral toxicity (H302). Environmental assessment indicates a potential for moderate aquatic toxicity due to the stability of the meta-chlorinated ring, necessitating strict effluent control.[1]

Physicochemical Basis of Toxicity

Understanding the physicochemical properties is the prerequisite for predicting bioavailability and environmental fate.[1] The presence of the chlorine atom at the meta position increases

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lipophilicity compared to the parent 1-phenylethanol, enhancing dermal penetration and membrane interaction.[1]

Table 1: Physicochemical Properties

Property	Value (Experimental/Predicted)	Relevance to Toxicity
Molecular Structure	C_8H_9ClO	Aromatic ring stability; alcohol functionality.[1]
Molecular Weight	156.61 g/mol	Small molecule; easily absorbed via GI/Dermal routes.[1]
Physical State	Colorless to pale yellow liquid	Potential for splash/vapor exposure.[1]
Boiling Point	~118-120°C (at 10 mmHg)	Low volatility at STP, but volatile during heating.[1]
LogP (Octanol/Water)	2.1 – 2.4 (Predicted)	Critical: Indicates moderate bioaccumulation potential and ability to cross biological membranes.[1]
Water Solubility	Low (< 1 g/L est.)[1]	Limits acute aquatic exposure but encourages sediment binding.[1]
Chirality	Exists as (R) and (S) enantiomers	Enantiomers may exhibit differential binding to metabolic enzymes (ADH).[1]

Mammalian Toxicology

Acute Toxicity & Hazard Classification

Based on GHS (Global Harmonized System) standards and structural analog data (chlorobenzyl alcohols), the compound is classified as follows:

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- Acute Oral Toxicity: Category 4 (H302: Harmful if swallowed).[1]
  - LD50 (Rat, Oral): Typically falls in the range of 400 – 1200 mg/kg for this class of chlorinated alcohols.[1]
- Acute Dermal Toxicity: Data limited; generally considered lower risk than oral, but permeability is enhanced by the chloro-substituent.[1]

Irritation and Sensitization

- Skin Corrosion/Irritation (H315): The compound acts as a solvent for skin lipids.[1] Prolonged contact causes defatting, erythema, and inflammation.[1]
- Serious Eye Damage/Irritation (H319): Direct contact induces severe irritation.[1] The mechanism involves immediate interaction with the corneal epithelium, driven by the alcohol group's polarity and the lipophilic ring.[1]

Metabolic Fate and Biotransformation

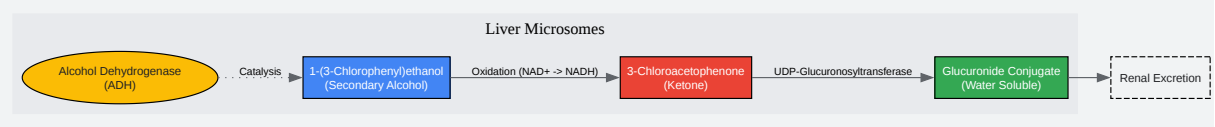
The primary detoxification pathway involves oxidation.[1] Unlike primary alcohols which form aldehydes, this secondary alcohol is oxidized to a ketone.[1]

Mechanism:

- Oxidation: **1-(3-Chlorophenyl)ethanol** is a substrate for Alcohol Dehydrogenase (ADH), primarily in the liver.[1] It is oxidized to 3-chloroacetophenone.[1]
- Conjugation: The resulting ketone (or the unreacted alcohol) undergoes Phase II conjugation (Glucuronidation) to increase water solubility for renal excretion.[1]
- Chiral Selectivity: Kinetic resolution studies using lipases (e.g., Candida antarctica lipase B) demonstrate that biological systems often process the (R) and (S) enantiomers at different rates [1].[1]

Diagram 1: Metabolic Pathway (Graphviz)

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Caption: Metabolic oxidation of **1-(3-Chlorophenyl)ethanol** to 3-chloroacetophenone followed by Phase II conjugation.

Ecotoxicology and Environmental Fate

Aquatic Toxicity

Chlorinated aromatics are generally more toxic to aquatic life than their non-chlorinated counterparts due to increased stability and lipophilicity.[1]

- Fish (LC50, 96h): Predicted range 10 – 50 mg/L (based on QSAR models for chlorobenzyl alcohols).[1]
- Daphnia magna (EC50, 48h): Predicted range 5 – 20 mg/L.
- Classification: Likely Aquatic Chronic 3 (H412) - Harmful to aquatic life with long-lasting effects.[1]

Biodegradation

The meta-chlorine substituent deactivates the aromatic ring, making it less susceptible to electrophilic attack by microbial oxygenases compared to unsubstituted 1-phenylethanol.[1] However, it is not considered "recalcitrant" (like PCBs).[1] It is expected to be inherently biodegradable but may not meet "readily biodegradable" criteria (e.g., >60% degradation in 28 days) in standard OECD 301 tests.[1]

Analytical Protocols

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To ensure data integrity in toxicological studies, precise quantification is required.[1] The following HPLC method is validated for separating chlorophenyl ethanol isomers.

Protocol: High-Performance Liquid Chromatography (HPLC) Analysis[1][2][3]

Objective: Quantification of **1-(3-Chlorophenyl)ethanol** purity and stability.

Instrumentation:

- System: HPLC with Diode Array Detector (DAD) or UV-Vis.[1]
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).

Reagents:

- Acetonitrile (HPLC Grade).[1]
- Water (Milli-Q / HPLC Grade).[1]
- Phosphoric Acid (for pH adjustment).[1]

Method Parameters:

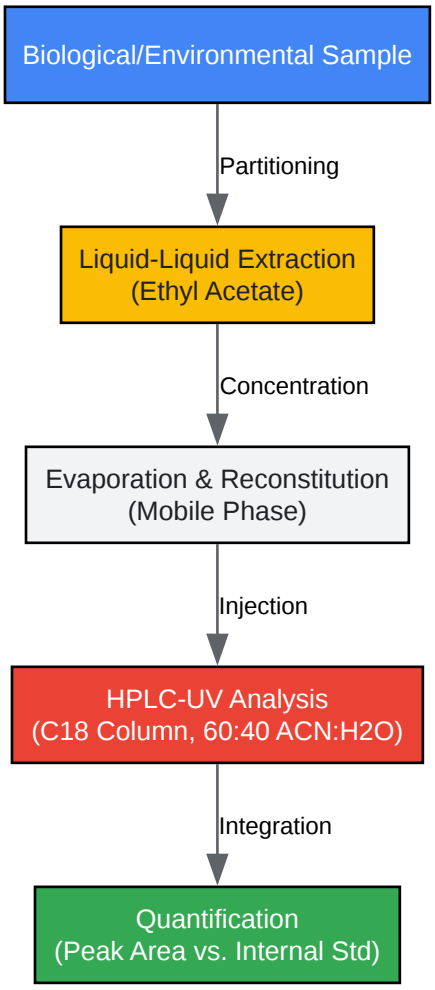
- Mobile Phase: Isocratic elution.[1][2]
  - Solvent A: Water (0.1% H_3PO_4)
  - Solvent B: Acetonitrile[3][2]
  - Ratio: 60:40 (A:B)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection Wavelength: 210 nm (for chlorinated ring absorption) and 254 nm.[1]
- Column Temperature: 25°C.

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Self-Validating Step:

- Internal Standard: Use Acetophenone or 1-Phenylethanol as an internal standard.[1] The retention time (RT) of **1-(3-Chlorophenyl)ethanol** will be longer than 1-phenylethanol due to the Cl-group lipophilicity.[1]
- Resolution Check: Ensure resolution (Rs) > 1.5 between the alcohol and its ketone metabolite (3-chloroacetophenone).[1]

Diagram 2: Analytical Workflow (Graphviz)



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Caption: Step-by-step extraction and quantification workflow for **1-(3-Chlorophenyl)ethanol**.

Risk Assessment & Handling Guidelines

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Occupational Exposure Limits (OEL)

Specific OELs for CAS 6939-93-1 are rarely established by regulatory bodies like OSHA or ACGIH.[1]

- Recommendation: Adopt a self-imposed Control Banding approach.[1] Treat as a hazardous solvent similar to Chlorobenzene or Benzyl Alcohol.[1]
- Target OEL (Internal): < 10 ppm (8-hour TWA) recommended to prevent respiratory and ocular irritation.[1]

Personal Protective Equipment (PPE)

- Respiratory: Organic vapor cartridge (Type A) if heating or aerosolizing.[1]
- Dermal: Nitrile gloves (0.11 mm thickness minimum).[1] Note: Latex is permeable to chlorinated aromatics.
- Eyes: Chemical splash goggles.[1] Safety glasses are insufficient due to severe irritation potential (H319).[1]

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